

Application Note: Determination of Pentachloroaniline using Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: **Pentachloroaniline**

Cat. No.: **B041903**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Pentachloroaniline (PCA) is a chemical compound that can be found as a metabolite of the fungicide quintozen or as an impurity in certain industrial chemicals. Its presence in environmental and biological samples is of concern due to its potential toxicity. Gas chromatography-mass spectrometry (GC-MS) is a powerful and widely used analytical technique for the sensitive and selective determination of PCA in various matrices. This application note provides a detailed protocol for the analysis of **pentachloroaniline** using GC-MS, including sample preparation, instrument parameters, and data analysis.

Experimental Protocols

Sample Preparation: Modified QuEChERS Method

This protocol is adapted for the extraction of **pentachloroaniline** from complex matrices such as botanical ingredients.[\[1\]](#)

Materials:

- 50 mL polypropylene centrifuge tubes

- HPLC-grade water
- Acetonitrile (ACN)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Sodium Chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent
- Graphitized Carbon Black (GCB) sorbent (optional, for pigmented samples)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Mechanical shaker
- Centrifuge
- Solid Phase Extraction (SPE) vacuum manifold and columns

Procedure:

- Weigh 1.0 ± 0.05 g of the homogenized sample into a 50 mL polypropylene centrifuge tube.
- Add 10 mL of HPLC-grade water and vortex vigorously.
- Add 10 mL of acetonitrile.
- Let the tube sit for 15 minutes.
- Add 4 g of anhydrous $MgSO_4$ and 1 g of NaCl.
- Shake the tube vigorously on a mechanical shaker for 30 minutes.
- Centrifuge the tube at 3000–4500 rpm for 5 minutes.
- The upper acetonitrile layer contains the analyte.

- For cleanup (dispersive SPE), transfer an aliquot of the supernatant to a tube containing PSA and anhydrous MgSO₄. If the sample is pigmented, GCB may also be included.
- Vortex for 1 minute and then centrifuge at high speed for 5 minutes.
- The resulting supernatant is ready for GC-MS analysis.

GC-MS Analysis

Instrumentation: A gas chromatograph coupled to a mass spectrometer (single quadrupole or tandem quadrupole) is used for the analysis.

GC Conditions:

Parameter	Value
Column	Rxi-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injection Volume	1 µL
Injection Mode	Splitless
Inlet Temperature	250 °C
Oven Program	Start at 100 °C, hold for 1 min, ramp to 280 °C at 10 °C/min, hold for 5 min

| Carrier Gas | Helium at a constant flow of 1.2 mL/min |

MS Conditions:

Parameter	Value
Ionization Mode	Electron Ionization (EI)
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantification Ion	m/z 265

| Qualifier Ions | m/z 263, 267 |

Data Presentation

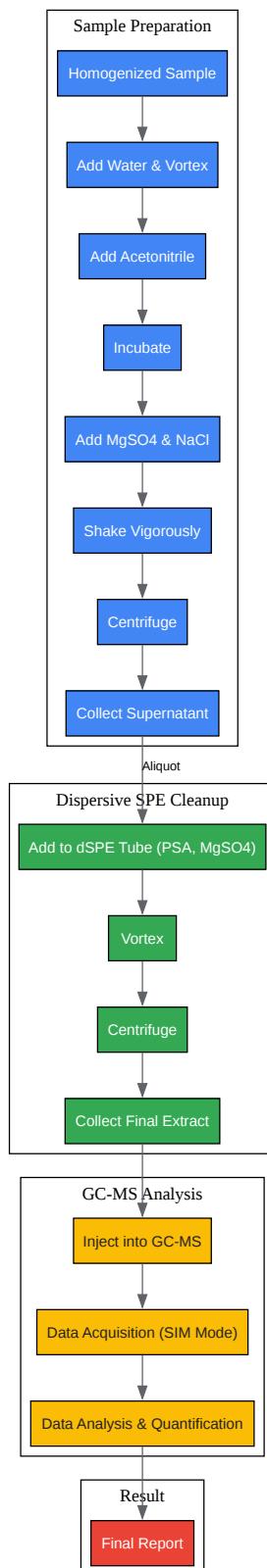
Quantitative Data Summary

The following table summarizes the expected quantitative performance for the analysis of **pentachloroaniline**. Data is compiled from various studies and represents typical values achievable with the described methodology.

Analyt e	Retenti on Time (min)	Quanti fication Ion (m/z)	Qualifi er Ions (m/z)	LOD (µg/kg)	LOQ (µg/kg)	Linear i ty (R ²)	Averag e Recov ery (%)	RSD (%)
Pentac hloroani line	~12.5	265	263, 267	0.5 - 1.5	1.5 - 5.0	>0.99	79 - 95	<15

LOD (Limit of Detection) and LOQ (Limit of Quantification) can vary depending on the matrix and instrument sensitivity. Linearity is typically assessed over a concentration range of 5 to 200 ng/mL. Recovery and RSD (Relative Standard Deviation) are typically evaluated at spiked concentrations of 10 and 50 ng/g.[1]

Mandatory Visualization Experimental Workflow



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Caption: Workflow for **Pentachloroaniline** Analysis.

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References

- 1. [gcms.cz](https://www.gcms.cz) [gcms.cz]
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